

Technical Guide to the Safe Handling of 5-Bromo-2-iodobenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-iodobenzaldehyde

Cat. No.: B052014

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **5-Bromo-2-iodobenzaldehyde** (CAS No: 689291-89-2), a halogenated benzaldehyde derivative utilized in various scientific applications, including medicinal chemistry and materials science.^[1] The following sections detail the compound's physical and chemical properties, associated hazards, and recommended safety protocols to ensure its proper and safe handling in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Bromo-2-iodobenzaldehyde** is presented in the table below. This data is essential for understanding the compound's behavior under various experimental conditions.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrIO	[2]
Molecular Weight	310.91 g/mol	[2]
Appearance	Crystalline powder, light gold with a hint of orange	[3][4]
Melting Point	89-90 °C	[3][5]
Boiling Point (Predicted)	312.2 ± 27.0 °C	[3]
Density (Predicted)	2.231 g/cm ³	[3][5]
Flash Point (Predicted)	142.6 ± 23.7 °C	[5]
Solubility	Insoluble in water	[6]
Purity	≥95% - ≥97%	[1][7]

Hazard Identification and GHS Classification


5-Bromo-2-iodobenzaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory irritation.

GHS Hazard Summary Table

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	Warning	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	4	-	H413: May cause long lasting harmful effects to aquatic life

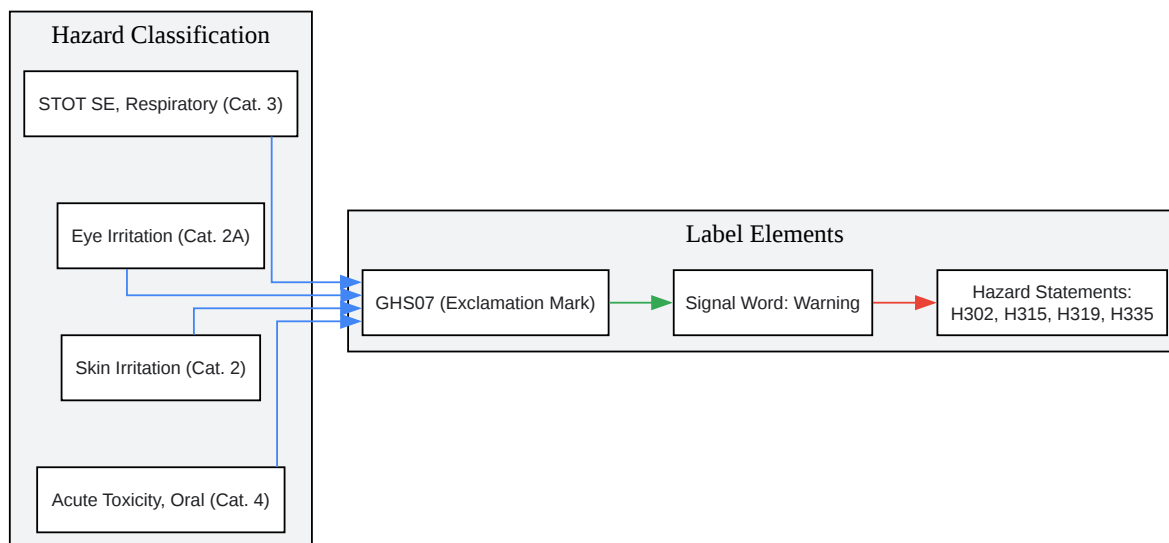
Sources:[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[8\]](#)

The GHS pictograms associated with these hazards are:

 alt text

Hazard Communication Flowchart

The following diagram illustrates the logical flow from hazard classification to the communication of these hazards through labeling.



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Caption: GHS Hazard Communication for **5-Bromo-2-iodobenzaldehyde**.

Experimental Protocols

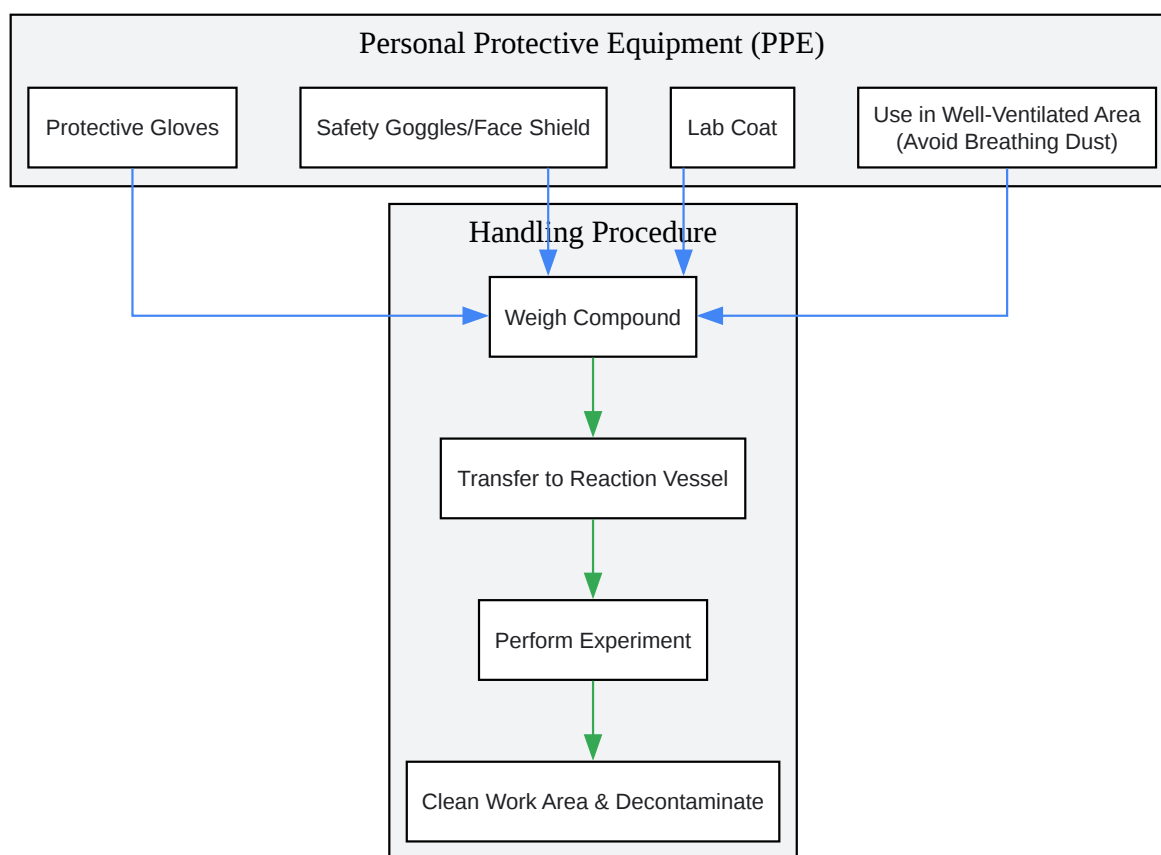
Detailed experimental methodologies for the toxicological and ecotoxicological studies that form the basis of the GHS classifications for **5-Bromo-2-iodobenzaldehyde** are not publicly available in the searched Safety Data Sheets or related documents. This information is typically proprietary to the manufacturers or testing laboratories and is summarized in the SDS to provide hazard information without disclosing the full study reports. The classifications are based on standardized OECD (Organisation for Economic Co-operation and Development) or equivalent testing guidelines for chemical safety.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of **5-Bromo-2-iodobenzaldehyde**.

Recommended Personal Protective Equipment (PPE) and Handling Workflow

The following diagram outlines the recommended workflow for handling this compound, emphasizing the necessary personal protective equipment.



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Caption: Recommended PPE and Handling Workflow.

Precautionary Statements (P-codes)

The following precautionary statements provide specific guidance for minimizing risks associated with handling **5-Bromo-2-iodobenzaldehyde**:

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3]
P264	Wash face, hands and any exposed skin thoroughly after handling.[3][5]
P270	Do not eat, drink or smoke when using this product.[5]
P271	Use only outdoors or in a well-ventilated area.[1]
P273	Avoid release to the environment.[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[3][5]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5]
P330	Rinse mouth.[5]
P332+P313	If skin irritation occurs: Get medical advice/attention.[3][5]
P337+P313	If eye irritation persists: Get medical advice/attention.[3][5]
P362	Take off contaminated clothing and wash before reuse.[3]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[5]

P405	Store locked up.[5]
P501	Dispose of contents/container to an approved waste disposal plant.[5]

Storage Conditions

To ensure the stability and longevity of **5-Bromo-2-iodobenzaldehyde**, it should be stored under the following conditions:

- Temperature: 2–8 °C or 4°C.[2][3]
- Atmosphere: Under an inert gas such as nitrogen or argon.[2][3]
- Light: Protect from light.[2]
- Container: Keep in a tightly sealed container in a dry and well-ventilated place.[6]

Solutions of the compound are less stable than the solid form and should be prepared fresh. If storage of a solution is necessary, it should be kept in a tightly sealed vial under a nitrogen atmosphere at low temperatures (-20°C for up to one month or -80°C for up to six months).[9]

First-Aid Measures

In case of exposure to **5-Bromo-2-iodobenzaldehyde**, the following first-aid measures should be taken:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.[6]
- After Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothes and shoes. If skin irritation occurs, get medical advice/attention.[6]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]

- After Swallowing: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell.[5][6]

Fire-Fighting Measures and Accidental Release

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[6]
- Accidental Release Measures: Ensure adequate ventilation. Use personal protective equipment. Avoid dust formation. Sweep up and shovel into suitable containers for disposal. Do not let the product enter drains.[6]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[6]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet provided by the supplier before handling this chemical.

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